

Application Note: Comprehensive Analytical Characterization of 3-Chloro-4-hydroxybenzamide

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Compound of Interest

Compound Name: 3-Chloro-4-hydroxybenzamide

CAS No.: 1007578-86-0

Cat. No.: B3024592

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Executive Rationale

3-Chloro-4-hydroxybenzamide (CAS: 3337-16-4) is a critical synthetic intermediate and structural pharmacophore frequently utilized in the development of [1\[1\]](#) and highly active [2\[2\]](#). Accurate and reproducible characterization of this compound is paramount for ensuring downstream pharmaceutical efficacy and regulatory compliance.

This application note details a multiplexed, self-validating analytical strategy utilizing High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy. By understanding the physicochemical behavior of its weakly acidic phenolic group and primary amide, we can rationally design protocols that eliminate analytical artifacts and ensure absolute data integrity.

Physicochemical Profiling & Analytical Implications

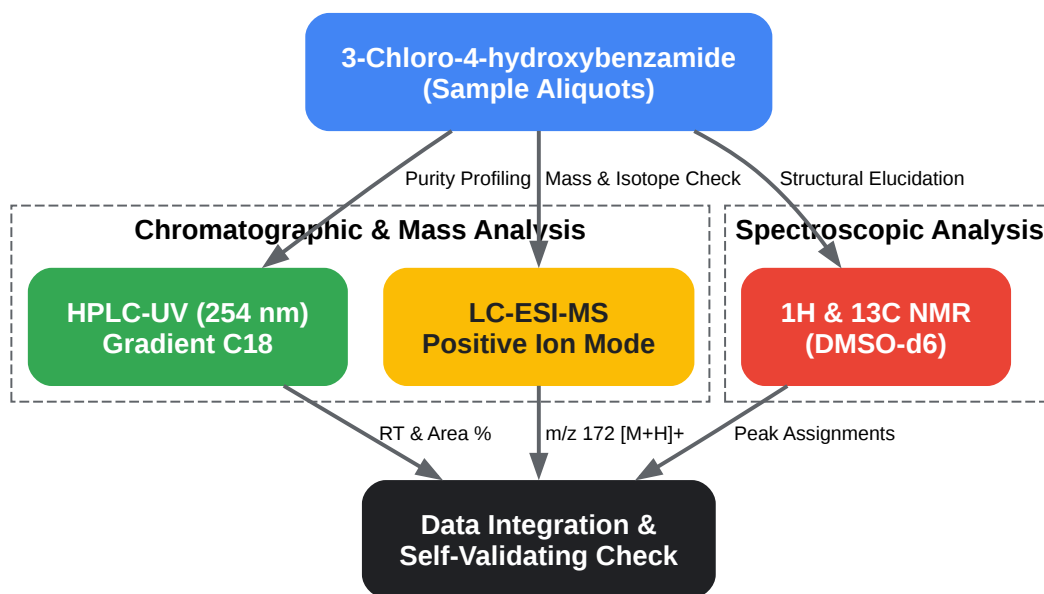
Before executing any protocol, the analytical strategy must be grounded in the molecule's [3\[3\]](#). The table below summarizes the core metrics that dictate our instrumental parameters.

Table 1: Physicochemical Properties & Mechanistic Implications

Property	Value	Analytical Implication / Causality
Molecular Formula	C ₇ H ₆ ClNO ₂	Dictates the exact mass requirements for MS isotopic profiling.
Molecular Weight	171.58 g/mol	Target mass for low-resolution MS and chromatographic tracking.
Exact Mass	171.0087 Da	Target for High-Resolution Mass Spectrometry (HRMS) validation.
XLogP3	1.3	Indicates moderate lipophilicity; highly suitable for C18 reverse-phase HPLC.
pKa (Phenolic OH)	~8.5 (est.)	Requires an acidic mobile phase modifier to maintain protonation and prevent peak tailing.

Workflow Visualization

To ensure a systematic approach to characterization, the aliquoting and data integration workflow is mapped below.



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Multiplexed analytical workflow for **3-Chloro-4-hydroxybenzamide** characterization.

Step-by-Step Experimental Protocols

HPLC-UV: Purity and Impurity Profiling

Causality & Rationale: The [4\[4\]](#) makes **3-chloro-4-hydroxybenzamide** susceptible to partial ionization on the silica stationary phase at neutral pH, leading to severe peak tailing and retention time shifts. By buffering the mobile phase with 0.1% formic acid, we suppress this ionization, ensuring the molecule remains in its neutral state for sharp, Gaussian peak shapes.

Methodology:

- **Column Preparation:** Install a C18 reverse-phase column (150 mm × 4.6 mm, 3.5 µm particle size). Equilibrate with 95% Mobile Phase A (Water + 0.1% Formic Acid) and 5% Mobile Phase B (Acetonitrile + 0.1% Formic Acid) for 20 minutes.

- Sample Preparation: Dissolve 1.0 mg of **3-chloro-4-hydroxybenzamide** in 1.0 mL of Methanol/Water (50:50 v/v). Vortex for 30 seconds and sonicate for 2 minutes. Filter through a 0.22 μ m PTFE syringe filter.
- Chromatographic Run:
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 5 μ L.
 - Gradient: 5% B to 95% B over 15 minutes, hold at 95% B for 3 minutes, then re-equilibrate at 5% B for 5 minutes.
 - Detection: UV at 254 nm (optimal for the conjugated benzamide system).
- Self-Validation Checkpoint: Inject a blank solvent prior to the sample. The system is validated if the blank shows no carryover at the expected retention time. Additionally, the tailing factor of the main peak must be ≤ 1.5 , proving successful suppression of secondary column interactions.

LC-ESI-MS: Molecular Weight Confirmation

Causality & Rationale: The primary amide acts as an excellent proton acceptor in an acidic environment, making Positive Electrospray Ionization (ESI+) highly efficient. Furthermore, the presence of a single chlorine atom provides a built-in isotopic signature that serves as an internal validation tool for molecular identity[1].

Methodology:

- Instrument Setup: Interface the HPLC system with a single quadrupole or Q-TOF mass spectrometer equipped with an ESI source.
- Source Parameters: Set capillary voltage to 3.0 kV, desolvation temperature to 350 °C, and cone voltage to 25 V to prevent unwanted in-source fragmentation.
- Acquisition: Scan range m/z 100 to 500 in positive ion mode.

- Self-Validation Checkpoint: Extract the chromatogram at the target retention time. The mass spectrum must display the protonated molecular ion $[M+H]^+$ at m/z 172. Crucially, the system is self-validated by observing the $M+2$ peak at m/z 174 with an exact 3:1 intensity ratio relative to m/z 172. This immutable isotopic ratio confirms the presence of a single chlorine atom (^{35}Cl and ^{37}Cl natural abundance).

NMR Spectroscopy: Structural Elucidation

Causality & Rationale: To confirm the regiochemistry of the chlorine atom (3-position) relative to the hydroxyl (4-position) and amide (1-position), ^1H and ^{13}C NMR are required. [2\[2\]](#) as the solvent because its strong hydrogen-bond accepting nature disrupts intermolecular hydrogen bonding between solute molecules. This allows the exchangeable -OH and -NH₂ protons to be clearly resolved as distinct, quantifiable signals rather than a broad, merged baseline hump.

Methodology:

- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of anhydrous DMSO-d₆ containing 0.03% v/v TMS as an internal chemical shift reference. Transfer to a standard 5 mm NMR tube.
- Acquisition (^1H NMR): Acquire at 400 MHz with 16 scans, a relaxation delay (D1) of 2.0 seconds, and a 30° pulse angle.
- Acquisition (^{13}C NMR): Acquire at 100 MHz with 1024 scans, employing proton decoupling (WALTZ-16).
- Self-Validation Checkpoint: The ^1H NMR spectrum must mathematically validate the structure. The integration of the aromatic region must equal exactly 3 protons. Furthermore, the coupling constants must reflect a 1,2,4-trisubstituted benzene ring: an ortho-coupling (d, $J \approx 8.5$ Hz) for H-5, a meta-coupling (d, $J \approx 2.3$ Hz) for H-2, and a doublet of doublets (dd, $J \approx 8.5, 2.3$ Hz) for H-6[\[2\]](#). If these specific splitting patterns are absent or distorted, the regiochemistry is incorrect, instantly invalidating the sample batch.

References

- **3-Chloro-4-hydroxybenzamide** | C₇H₆ClNO₂ | CID 22932347.PubChem - National Institutes of Health (NIH).[3](#)

- Structure Function Studies on IMD-0354 Identifies Highly Active Colistin Adjuvants.PMC - National Institutes of Health (NIH).[2](#)
- One-pot RAFT and fast polymersomes assembly: a 'beeline' from monomers to drug-loaded nanovectors.Polymer Chemistry (RSC Publishing).[4](#)
- US8822518B2 - Compounds as antagonists or inverse agonists of opioid receptors for treatment of addiction.Google Patents.[1](#)

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Sources

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- [2. Structure Function Studies on IMD-0354 Identifies Highly Active Colistin Adjuvants - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. 3-Chloro-4-hydroxybenzamide | C7H6ClNO2 | CID 22932347 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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